

An In-depth Technical Guide to the Physicochemical Properties of 3-Methoxysulfolane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxysulfolane

Cat. No.: B141373

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Methoxysulfolane** (CAS No: 20627-66-1). The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound for their work. This document presents quantitative data in structured tables, details relevant experimental protocols, and includes visualizations to illustrate key processes.

Core Physicochemical Properties

3-Methoxysulfolane, also known as 3-methoxythiolane 1,1-dioxide, is a sulfolane derivative.^[1]
^[2] Its fundamental physicochemical characteristics are summarized below.

Summary of Physicochemical Data

The following tables provide a consolidated view of the key physical and chemical properties of **3-Methoxysulfolane**.

Identifier	Value	Source
IUPAC Name	3-methoxysulfolane	N/A
CAS Number	20627-66-1	[1] [2] [3]
Molecular Formula	C5H10O3S	[1] [2] [4]
Molecular Weight	150.20 g/mol	[2] [4]
Canonical SMILES	<chem>COC1CS(=O)(=O)CC1</chem>	N/A

Property	Value	Conditions	Source
Physical Form	Oil	Ambient	[1]
Color	Clear Colourless	Ambient	[1]
Boiling Point	115 °C	at 0.1 Torr	[1]
304.4 °C	at 760 mmHg (Predicted)	[2]	
Density	1.25 ± 0.1 g/cm ³	Predicted	[1] [2]
Flash Point	137.9 °C	N/A	[2]
Refractive Index	1.475	N/A	[2]
Vapor Pressure	0.00158 mmHg	at 25 °C	[2]
Solubility	Soluble in Chloroform, Methanol	N/A	[1]

Computed Properties	Value	Source
XLogP3	-0.3	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	1	[2]
Exact Mass	150.03506535 g/mol	[2]
Monoisotopic Mass	150.03506535 g/mol	[2]
Topological Polar Surface Area	51.8 Å ²	[2]
Heavy Atom Count	9	[2]
Complexity	177	[2]
Covalently-Bonded Unit Count	1	[2]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **3-Methoxysulfolane** are outlined below. These protocols are based on established laboratory techniques.

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of liquid samples.[5]

- **Sample Preparation:** A small volume (approximately 0.5 mL) of **3-Methoxysulfolane** is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer. The entire assembly is then secured in a Thiele tube containing a high-boiling point oil (e.g., mineral oil), ensuring the sample is immersed in the oil.[5]
- **Heating:** The side arm of the Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube.[5]

- Observation: Heating is continued until a steady stream of bubbles is observed. The heat source is then removed.
- Measurement: The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[5] The atmospheric pressure should also be recorded.

Density Determination (Vibrating Tube Densimeter)

This method provides a precise measurement of density.

- Calibration: The vibrating tube densimeter is calibrated using two standards of known density, typically dry air and deionized water.
- Sample Injection: A small, bubble-free aliquot of **3-Methoxysulfolane** is injected into the oscillating U-tube of the densimeter.
- Temperature Equilibration: The sample is allowed to equilibrate to the desired measurement temperature (e.g., 25 °C).
- Measurement: The instrument measures the oscillation period of the tube containing the sample. This period is directly related to the density of the sample. The density value is then automatically calculated and displayed.
- Cleaning: The U-tube is thoroughly cleaned with appropriate solvents (e.g., methanol followed by acetone) and dried before the next measurement.

Solubility Determination (Shake-Flask Method)

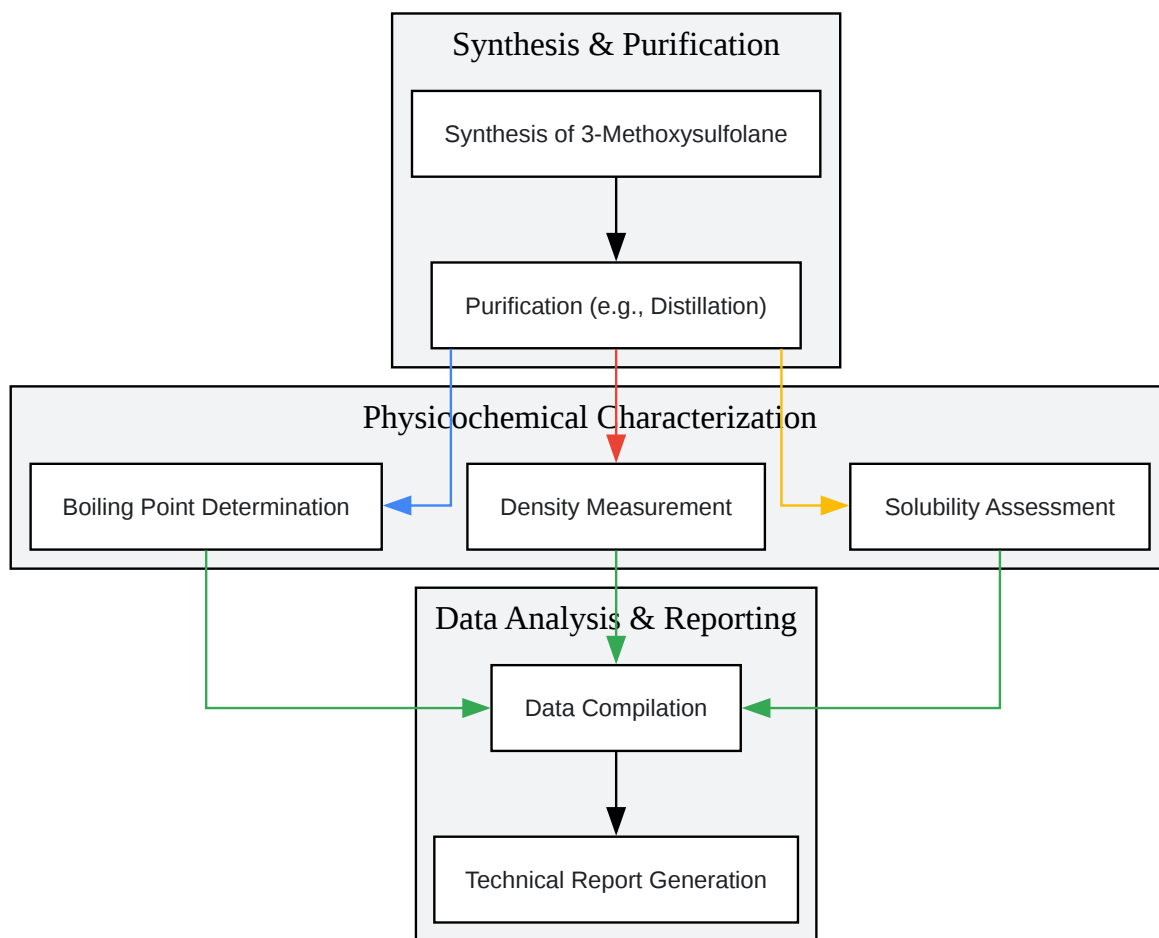
This method is a standard procedure for determining the equilibrium solubility of a compound in a specific solvent.[6]

- Sample Preparation: An excess amount of **3-Methoxysulfolane** is added to a known volume of the solvent (e.g., water, chloroform, methanol) in a sealed flask.[6]
- Equilibration: The flask is agitated in a constant temperature water bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[6]

- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the undissolved solute from the saturated solution.
- **Sampling and Analysis:** A filtered aliquot of the supernatant is carefully removed. The concentration of **3-Methoxysulfolane** in the aliquot is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Calculation:** The solubility is expressed as the concentration of the solute in the saturated solution (e.g., in g/L or mol/L).

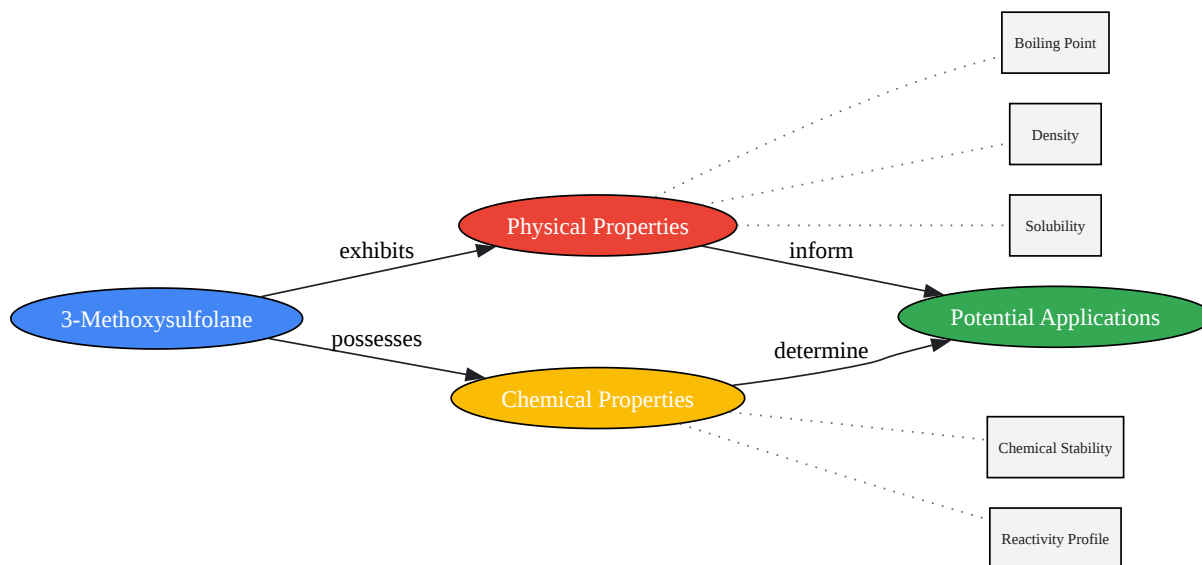
Visualizations

The following diagrams illustrate key workflows and relationships relevant to the physicochemical characterization of **3-Methoxysulfolane**.



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Caption: Workflow for the synthesis, purification, and physicochemical characterization of **3-Methoxysulfolane**.



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Caption: Logical relationship between the properties of **3-Methoxysulfolane** and its potential applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 3-Methoxysulfolane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141373#physicochemical-properties-of-3-methoxysulfolane]

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